

Diphenyl Sulfoxide: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl sulfoxide*

Cat. No.: *B377121*

[Get Quote](#)

CAS Number: 945-51-7 Molecular Weight: 202.27 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **diphenyl sulfoxide**, a versatile organosulfur compound. It is intended for researchers, scientists, and professionals in drug development who utilize this reagent in their work. This document covers its chemical and physical properties, key applications in organic synthesis, detailed experimental protocols, and safety information.

Core Chemical and Physical Properties

Diphenyl sulfoxide is a white to off-white crystalline powder at room temperature.[\[2\]](#) It is a stable and effective compound used in organic synthesis and pharmaceutical research.[\[2\]](#) Its key properties are summarized in the table below.

Property	Value	References
CAS Number	945-51-7	[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₁₀ OS	[2][3][5]
Molecular Weight	202.27 g/mol	[1][2][4][6]
Appearance	White to off-white powder/crystals	[2][4]
Melting Point	69 - 72 °C	[2][4]
Boiling Point	198 °C at 10 mmHg; 206-208 °C at 13 mmHg	[2][4]
Synonyms	Phenyl sulfoxide, Phenylsulfanylbenzene, Benzene, 1,1'-sulfinylbis-	[1][2][3][5]

Applications in Research and Drug Development

Diphenyl sulfoxide is a valuable reagent in organic chemistry, primarily known for its role as an oxidant and an activator in glycosylation reactions. Its applications are particularly relevant in the synthesis of biologically active compounds and complex molecules.

- **Selective Oxidation:** It is used as a reagent for the oxidation of sulfides to sulfoxides. This transformation is crucial in the synthesis of various pharmaceuticals and agrochemicals.[5]
- **Dehydrative Glycosylation:** In combination with triflic anhydride (Tf₂O), **diphenyl sulfoxide** forms a powerful promoter system for glycosylation reactions. This method allows for the direct coupling of 1-hydroxy glycosyl donors with a variety of acceptors, a key step in the synthesis of oligosaccharides and glycoconjugates.
- **Chiral Auxiliary:** In the field of asymmetric synthesis, **diphenyl sulfoxide** can be employed as a chiral auxiliary, aiding in the production of enantiomerically pure compounds, which is a critical aspect of drug development.[5]
- **Pharmaceutical Scaffolding:** The diphenyl sulfide core, from which **diphenyl sulfoxide** is derived, is a versatile scaffold in medicinal chemistry. By oxidizing the sulfur atom to a

sulfoxide or sulfone, the electronic and steric properties of a molecule can be fine-tuned. This has been utilized in developing drugs targeting the central nervous system, such as selective serotonin transporter (SERT) inhibitors and 5-HT6 receptor antagonists.

While the related compound, dimethyl sulfoxide (DMSO), is known to interact with cellular membranes and affect signaling pathways such as the TNF- α pathway, there is currently no substantial evidence to suggest that **diphenyl sulfoxide** has a direct role in modulating such biological signaling cascades. Its primary utility in a biological context is as a synthetic intermediate in the creation of active pharmaceutical ingredients.

Key Experimental Protocols

This section provides detailed methodologies for common applications of **diphenyl sulfoxide**.

Synthesis of Diphenyl Sulfoxide via Oxidation of Diphenyl Sulfide

This protocol describes a method for the synthesis of **diphenyl sulfoxide** from diphenyl sulfide using hydrogen peroxide as the oxidant.

Materials:

- Diphenyl sulfide
- 30% Hydrogen peroxide (H_2O_2)
- Phosphotungstic acid (PTA) as a catalyst
- Ethanol (95%)
- Three-necked flask
- Stirrer
- Heating mantle or water bath

Procedure:

- Charge a 50 mL three-necked flask with diphenyl sulfide (0.5 mmol), the phosphotungstic acid catalyst (50 mg), and 8 mL of 95% ethanol.
- Stir the resulting solution at 30 °C.
- Slowly add 30 wt% H₂O₂ (63 mg, 0.55 mmol) to the mixture.
- Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a mobile phase of petroleum ether:ethyl acetate (7:3).
- Upon completion of the reaction, separate the catalyst from the mixture by filtration.
- Wash the filtered catalyst with 95% ethanol and dry it in a vacuum at room temperature for potential reuse.
- The filtrate containing the product can then be subjected to solvent evaporation and further purification if necessary.

Dehydrative Glycosylation Using Diphenyl Sulfoxide and Triflic Anhydride

This protocol outlines the general procedure for the glycosylation of an alcohol acceptor using a 1-hydroxy glycosyl donor, activated by **diphenyl sulfoxide** and triflic anhydride.

Materials:

- 1-hydroxy glycosyl donor
- Alcohol acceptor
- **Diphenyl sulfoxide** (Ph₂SO)
- Trifluoromethanesulfonic anhydride (Tf₂O)
- 2,4,6-tri-tert-butylpyrimidine (TTBP) as a hindered base
- Anhydrous dichloromethane (DCM)

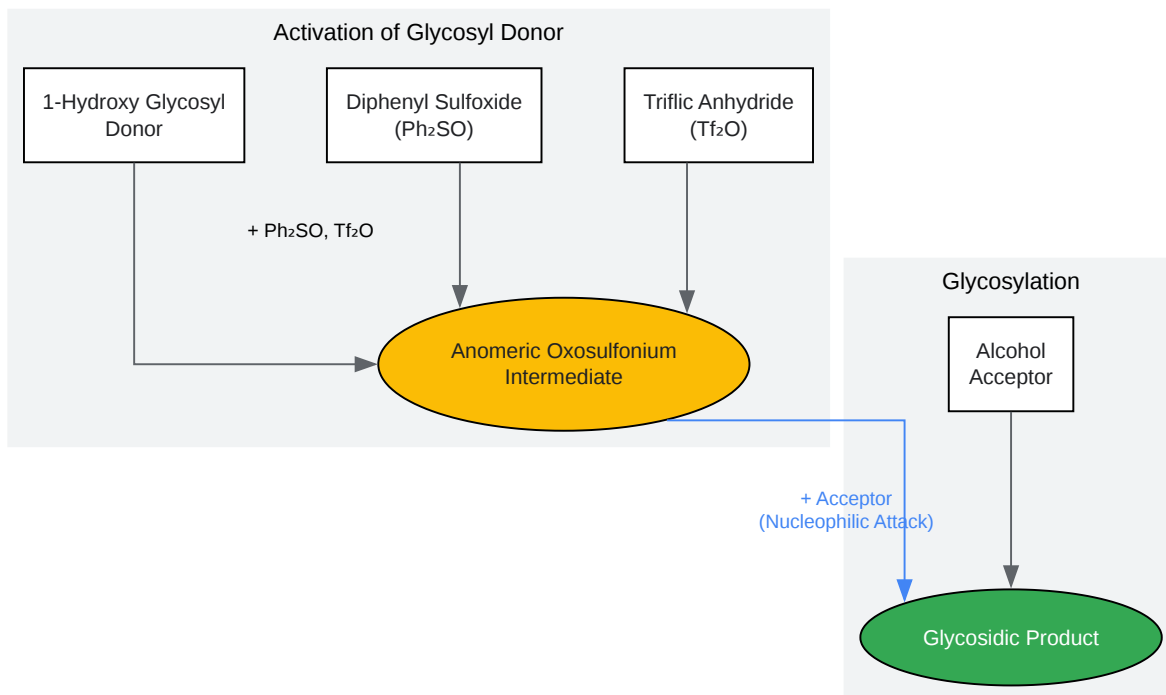
- Activated 4 Å powdered molecular sieves
- Argon atmosphere setup
- Low-temperature bath (-78 °C)

Procedure:

- To a flask under a positive pressure of argon, add the 2-thiosialic acid donor (0.11 mmol), **diphenyl sulfoxide** (0.32 mmol), TTBP (0.22 mmol), and activated 4 Å powdered molecular sieves.
- Add 2 mL of anhydrous dichloromethane and cool the mixture to -78 °C.
- Stir the mixture at -78 °C for 30 minutes.
- Add Tf₂O (0.12 mmol) to the reaction mixture.
- After 10 minutes, add a solution of the acceptor alcohol (0.22 mmol) in 1 mL of anhydrous dichloromethane.
- Allow the reaction to proceed, monitoring its progress by TLC.
- Upon completion, the reaction is typically quenched, diluted, and purified using standard chromatographic techniques to isolate the glycosylated product.

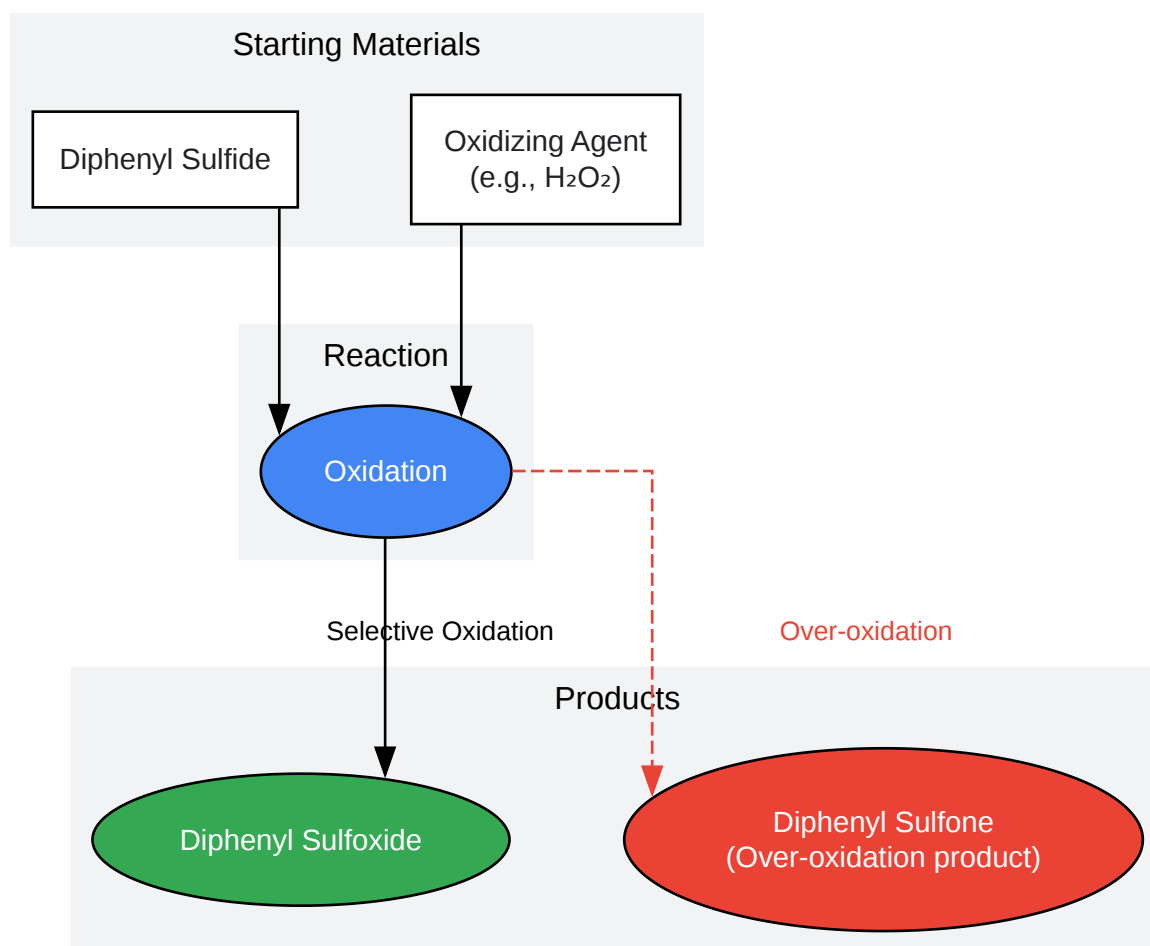
Visualized Workflow and Mechanisms

The following diagrams illustrate the logical flow of key processes involving **diphenyl sulfoxide**.



[Click to download full resolution via product page](#)

Caption: Dehydrative glycosylation workflow using **diphenyl sulfoxide**.



[Click to download full resolution via product page](#)

Caption: Oxidation of diphenyl sulfide to **diphenyl sulfoxide**.

Safety and Handling

Diphenyl sulfoxide should be handled with care in a laboratory setting. It is important to avoid contact with skin and eyes and to not breathe the dust. Personal protective equipment, including gloves and safety glasses, should be worn. Store the compound in a dry, cool, and well-ventilated place with the container tightly closed. It is incompatible with strong oxidizing agents.

Spectral Data

For structural confirmation and analysis, the following spectral data are relevant:

- ^1H NMR and ^{13}C NMR: Spectral data are available in various databases and literature.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for the sulfoxide group.
- Mass Spectrometry: The mass spectrum can be used to confirm the molecular weight of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. chemimpex.com [chemimpex.com]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Diphenyl Sulfoxide: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b377121#diphenyl-sulfoxide-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com